

An In-depth Technical Guide to Tris[2-(dimethylamino)ethyl]amine (Me₆TREN)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris[2-(dimethylamino)ethyl]amine

Cat. No.: B034753

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CAS Number: 33527-91-2

This technical guide provides a comprehensive overview of **Tris[2-(dimethylamino)ethyl]amine**, a versatile tertiary amine widely utilized in academic and industrial research. Known by its synonym Me₆TREN, this compound has garnered significant attention for its role as a highly effective ligand in coordination chemistry and catalysis, particularly in the field of polymer synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its properties, synthesis, and key applications, supplemented with experimental protocols and visual diagrams.

Chemical and Physical Properties

Tris[2-(dimethylamino)ethyl]amine is a colorless to light yellow liquid with a characteristic amine odor. It is an aliphatic tertiary amine that functions as a quadridentate ligand, capable of coordinating to a single metal center through its four nitrogen atoms.^{[1][2][3][4]} This structural feature is central to its utility in forming stable metal complexes.

Table 1: Physicochemical Properties of **Tris[2-(dimethylamino)ethyl]amine**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₃₀ N ₄	[5]
Molecular Weight	230.39 g/mol	[5]
Boiling Point	88 °C (1.9 Torr)	[6]
Density	0.862 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.4540 - 1.455	[2][6]
Flash Point	104 °C (closed cup)	[2][6]
Water Solubility	Miscible	[6]
Appearance	Clear colorless to yellow liquid	[7]

Synthesis of Tris[2-(dimethylamino)ethyl]amine

The most common and effective method for synthesizing Me₆TREN is through the exhaustive methylation of its precursor, tris(2-aminoethyl)amine (TREN).[8] The Eschweiler-Clarke reaction, which utilizes formic acid and formaldehyde, is a widely adopted procedure for this transformation.[8]

Experimental Protocol: Synthesis via Eschweiler-Clarke Reaction

This protocol is adapted from literature procedures for the synthesis of Me₆TREN.[7][9]

Materials:

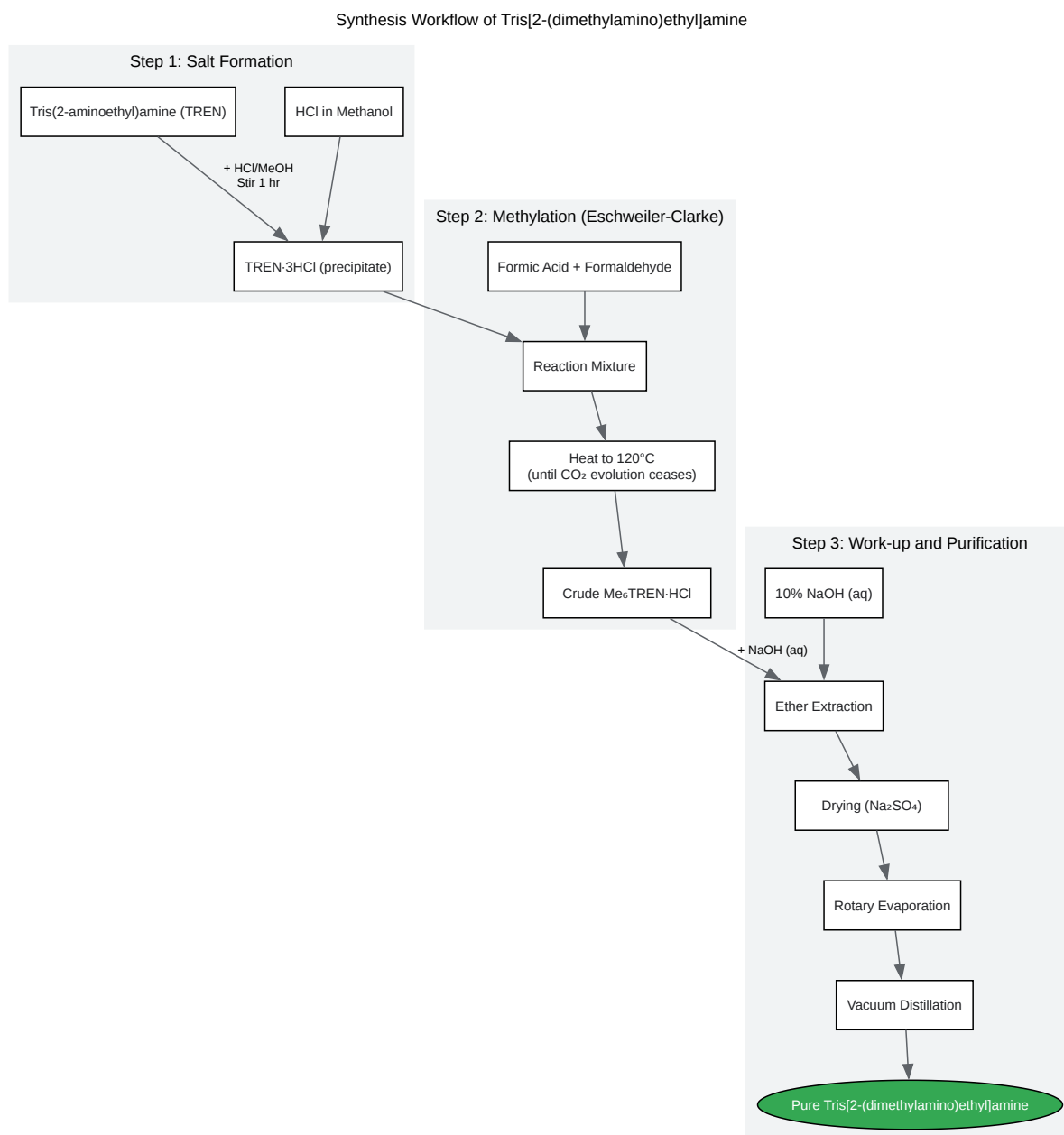
- Tris(2-aminoethyl)amine (TREN)
- Hydrochloric acid (HCl) in Methanol (MeOH) (3 M)
- Formic acid
- Formaldehyde (aqueous solution)
- Sodium hydroxide (NaOH)

- Diethyl ether
- Anhydrous sodium sulfate or magnesium sulfate
- Methanol (MeOH)
- Distilled water

Procedure:

- In a round-bottom flask, dissolve tris(2-aminoethyl)amine (e.g., 4.0 mL, 0.027 mol) in methanol (50 mL).^[7]
- Slowly add a 3 M solution of HCl in methanol (30 mL) dropwise to the TREN solution while stirring at room temperature.^[7]
- After stirring for 1 hour, a precipitate of the hydrochloride salt of TREN will form. Collect the solid by filtration and wash it three times with methanol (50 mL). Dry the solid in vacuo.^{[7][9]}
- In a separate reaction vessel, combine the dried TREN hydrochloride salt (e.g., 6.72 g, 0.026 mol) with distilled water (10 mL), formic acid (50 mL), and aqueous formaldehyde (46 mL).^[7]
- Heat the mixture in an oil bath at 120 °C with continuous stirring for approximately 6 hours, or until the evolution of carbon dioxide ceases.^[7]
- After the reaction is complete, remove the volatile components by rotary evaporation.^[7]
- To the resulting solid residue, add a 10 wt% aqueous solution of NaOH (100 mL) to neutralize the mixture and deprotonate the amine.^[7]
- Extract the aqueous phase four times with diethyl ether (100 mL each).^[7]
- Combine the organic layers and dry them over anhydrous sodium sulfate or magnesium sulfate.^[7]
- Concentrate the dried organic phase by rotary evaporation to remove the ether.^[7]

- Purify the crude product by vacuum distillation (e.g., at 62 °C) to obtain **Tris[2-(dimethylamino)ethyl]amine** as a colorless oily liquid.[7]



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Caption: Synthesis workflow for **Tris[2-(dimethylamino)ethyl]amine**.

Applications in Research and Development

Tris[2-(dimethylamino)ethyl]amine is a versatile compound with a broad range of applications, primarily stemming from its ability to act as a potent chelating ligand for various metal ions.

Table 2: Key Applications of **Tris[2-(dimethylamino)ethyl]amine**

Application Area	Description	Reference(s)
Polymer Chemistry	Serves as a highly effective ligand in Atom Transfer Radical Polymerization (ATRP), enabling the synthesis of polymers with controlled molecular weights and narrow polydispersity. [1] [2] [3] [4] [10]	
Catalysis	Forms catalytically active complexes with transition metals (e.g., copper, cobalt, nickel) for various organic transformations, including the partial oxidation of alkanes. [11]	
Coordination Chemistry	Used to synthesize and study the properties of metal complexes with diverse coordination geometries, including those with alkali metals, transition metals, and f-block elements. [3] [6] [12]	
Organic Synthesis	Employed in macrocyclization processes and as a catalyst in the preparation of polyurethanes. [6] [13]	
Drug Development	Investigated for its potential role in pharmaceutical formulations, particularly concerning pH stability and solubility. It has also been noted in the context of CXCR4 antagonism, a target relevant to cancer metastasis and HIV entry.	

Biotechnology

Utilized in cell culture media to promote cell growth and viability.

Role in Atom Transfer Radical Polymerization (ATRP)

One of the most significant applications of Me₆TREN is as a ligand in copper-catalyzed ATRP. The Me₆TREN ligand coordinates with the copper(I) catalyst, forming a complex that facilitates the reversible activation of a dormant alkyl halide initiator to a propagating radical. This process allows for the controlled growth of polymer chains.

Experimental Protocol: ARGET ATRP of Styrene

The following is a general procedure for Activators Regenerated by Electron Transfer (ARGET) ATRP of styrene using a Cu(II)/Me₆TREN catalyst system, adapted from the literature.[\[14\]](#)

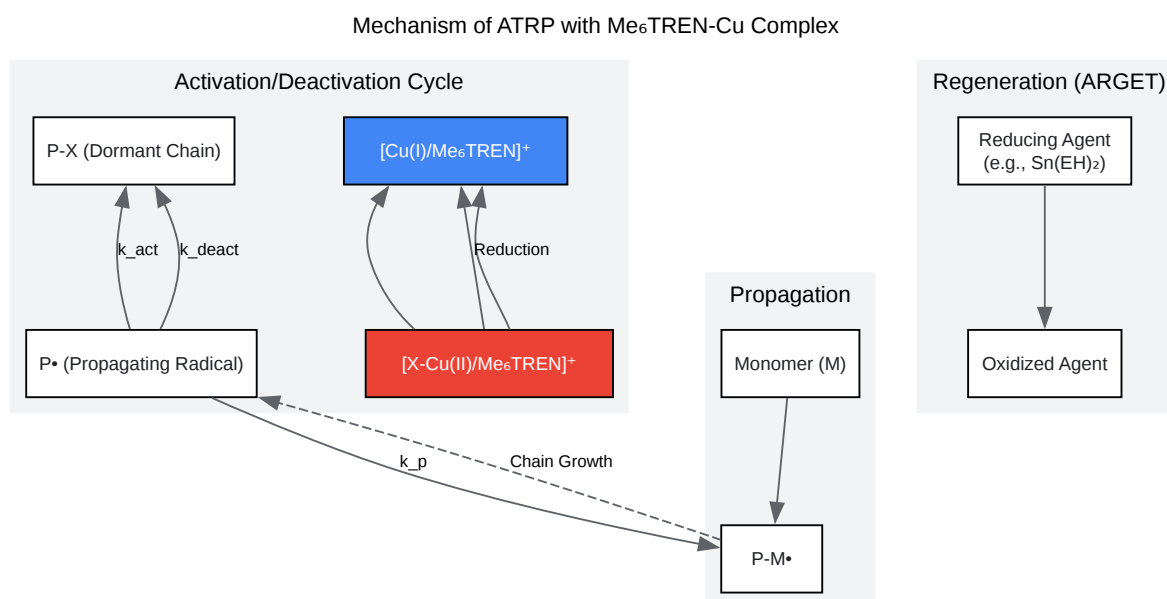
Materials:

- Styrene (inhibitor removed)
- Anisole (degassed)
- Copper(II) chloride (CuCl₂)
- **Tris[2-(dimethylamino)ethyl]amine (Me₆TREN)**
- Ethyl α-bromoisobutyrate (EBiB)
- Tin(II) 2-ethylhexanoate (Sn(EH)₂)
- Nitrogen gas
- Schlenk flask and syringes

Procedure:

- To a dry Schlenk flask thoroughly purged with nitrogen, add degassed styrene (e.g., 5.0 mL, 44 mmol) and anisole (1.5 mL) via degassed syringes.[\[14\]](#)

- In a separate vial, prepare a solution of the $\text{CuCl}_2/\text{Me}_6\text{TREN}$ complex by dissolving CuCl_2 (e.g., 0.29 mg, 2.2×10^{-3} mmol) and Me_6TREN (0.57 μL , 2.2×10^{-3} mmol) in degassed anisole (0.5 mL).^[14]
- Add the catalyst solution to the Schlenk flask containing the monomer via a syringe.^[14]
- Initiate the polymerization by adding the initiator, ethyl α -bromoisobutyrate (EBiB), and the reducing agent, tin(II) 2-ethylhexanoate ($\text{Sn}(\text{EH})_2$), to the reaction mixture. The molar ratio of reactants can be, for example, $[\text{Styrene}]:[\text{EBiB}]:[\text{CuCl}_2]:[\text{Me}_6\text{TREN}]:[\text{Sn}(\text{EH})_2] = 216:1:0.001:0.01:0.01$.^[14]
- Place the sealed flask in a thermostated oil bath at the desired reaction temperature (e.g., 110 °C).^[14]
- Monitor the progress of the polymerization by taking samples at regular intervals and analyzing them for monomer conversion (e.g., by gas chromatography) and polymer molecular weight and polydispersity (e.g., by size-exclusion chromatography).
- Terminate the polymerization by opening the flask and exposing the catalyst to air. The polymer can then be purified by precipitation in a non-solvent like methanol.



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Caption: ATRP mechanism featuring the Me₆TREN-copper complex.

Coordination Chemistry

The tripodal structure of Me₆TREN allows it to form well-defined coordination complexes with a variety of metal ions. The four nitrogen donor atoms typically bind to a single metal center, resulting in a trigonal bipyramidal or distorted octahedral geometry. This coordination stabilizes the metal ion and modulates its reactivity, which is fundamental to its catalytic activity.

Caption: Coordination of Me₆TREN to a central metal ion.

Safety and Handling

Tris[2-(dimethylamino)ethyl]amine is a corrosive substance that can cause severe skin burns and eye damage.^{[7][15]} It is essential to handle this chemical with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention. Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Conclusion

Tris[2-(dimethylamino)ethyl]amine (Me₆TREN) is a cornerstone ligand in modern coordination and polymer chemistry. Its unique structural features enable the formation of highly active and versatile catalysts for a range of chemical transformations, most notably Atom Transfer Radical Polymerization. The detailed protocols and mechanistic insights provided in this guide are intended to facilitate its effective use in research and development, paving the way for further innovations in materials science and catalysis. As research continues to uncover new applications, the importance of Me₆TREN in the scientific community is poised to grow.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tris[2-(dimethylamino)ethyl]amine (Me₆TREN)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b034753#tris-2-dimethylamino-ethyl-amine-cas-number-33527-91-2>]

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